

Pipemidic acid vs other quinolones therapeutic efficacy

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Compound Focus: Pipemidic Acid

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Comparative Clinical Efficacy: Data Overview

The table below summarizes key findings from clinical trials comparing **pipemidic acid** with other quinolones.

Comparison Drug	Infection Type	Key Efficacy Findings	Study Details
Norfloxacin [1]	Complicated UTI	Microbiological Cure: Norfloxacin: 73% (19/26) vs. Pipemidic Acid: 41% (16/39). Failures/relapses significantly lower with Norfloxacin.	Randomized clinical trial, 7-day treatment (400 mg bid). Evaluation at 5 weeks post-therapy.
Ofloxacin [2]	Upper & Lower UTI	Ofloxacin superior both clinically and bacteriologically to pipemidic acid and co-trimoxazole.	Study of 116 hospitalized patients.
Various (Norfloxacin, Ofloxacin) [3]	Urinary Tract Infections	Norfloxacin and ofloxacin were preferable to pipemidic acid and cinoxacin, causing fewer side-effects.	Comparison across 40 cases of urinary infections.

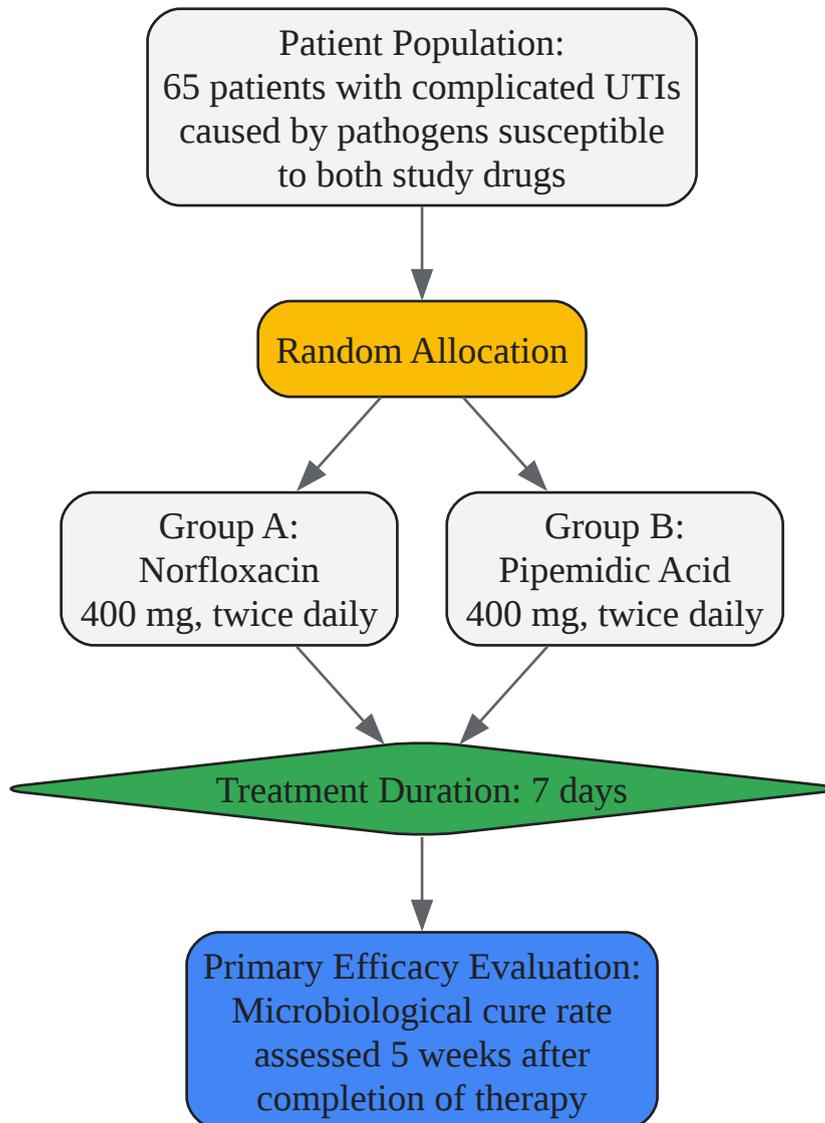
Comparison Drug	Infection Type	Key Efficacy Findings	Study Details
Levofloxacin [4]	Prophylaxis in Prostate Biopsy	Febrile UTI Rate: Pipemidic Acid-based: 3.7% vs. Levofloxacin: 1.0%. Levofloxacin significantly more effective.	Retrospective review of 3,694 patients. Pipemidic acid given for 3 days vs. single-dose Levofloxacin.

Detailed Experimental Protocols

For reliable and reproducible results, the cited studies employed specific and rigorous methodologies.

Clinical Trial: Norfloxacin vs. Pipemidic Acid for Complicated UTI [1]

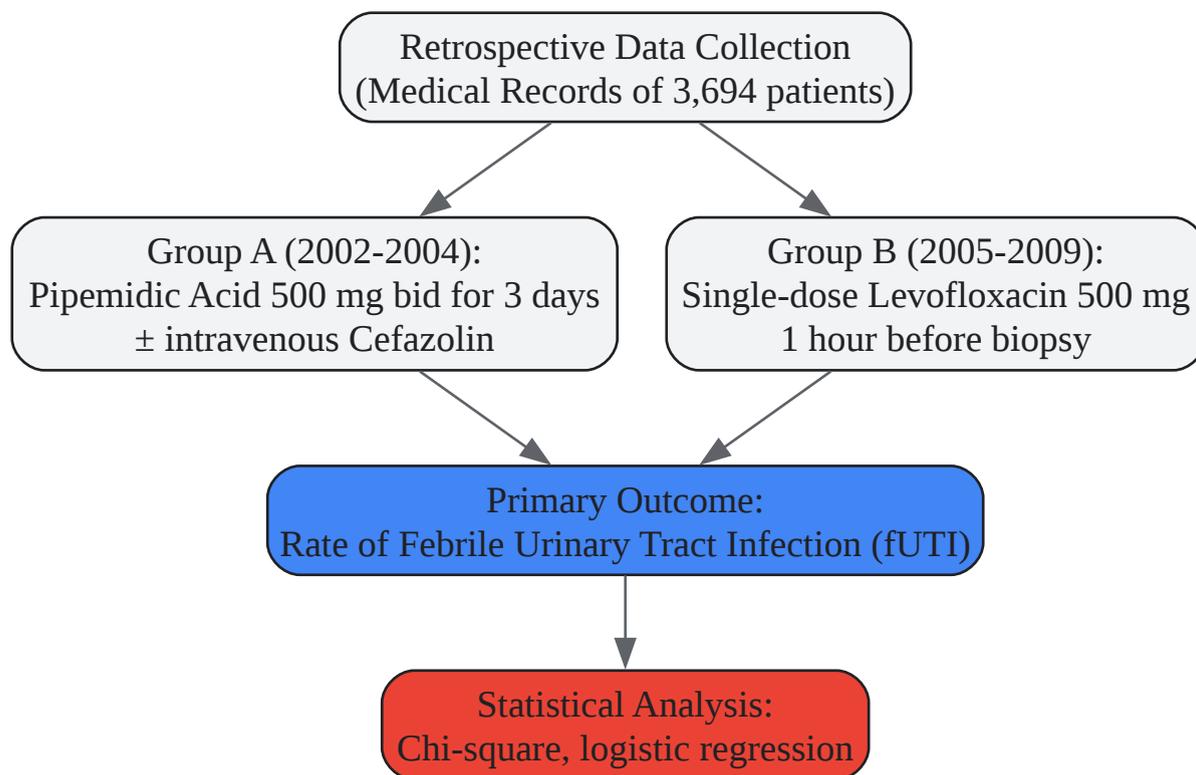
This study provides a clear example of a comparative clinical trial design.



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Retrospective Study: Prophylaxis in Prostate Biopsy [4]

This study compared two different antibiotic regimens used over two time periods. The workflow for data analysis is outlined below.



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Drug Profile and Clinical Context

- **Pipemidic Acid's Role:** **Pipemidic acid** is a first-generation quinolone antibacterial agent with activity against various Gram-negative bacteria [5] [6]. It is considered an older agent and is largely superseded by newer, more potent fluoroquinolones [5].
- **Safety Profile:** A general comparison noted that norfloxacin and ofloxacin were preferable to **pipemidic acid** and cinoxacin because they caused **fewer side-effects** [3]. Modern fluoroquinolones as a class carry FDA and EMA safety warnings concerning potential severe adverse effects, which has led to restrictions on their use [5].

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